

Metam-Sodium: A Comprehensive Technical Guide to its Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Metam-sodium

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For Researchers, Scientists, and Drug Development Professionals

Metam-sodium, a dithiocarbamate salt with the chemical formula $C_2H_4NNaS_2$, is a widely utilized broad-spectrum biocide.[1] Primarily employed as a soil fumigant, it is also used as a fungicide, herbicide, insecticide, and nematicide.[1] This technical guide provides an in-depth overview of the chemical properties and synthesis of **Metam-sodium**, tailored for professionals in research and development.

Chemical and Physical Properties

Metam-sodium is the sodium salt of methyldithiocarbamic acid.[2] In its solid form, it exists as white crystals, though it is most commonly supplied as a yellow to light yellow-green aqueous solution with a sulfurous odor.[3][4] The compound is hygroscopic and its stability is highly dependent on the surrounding conditions.[5] While stable in a concentrated aqueous solution, it readily decomposes in dilute solutions or in the presence of moisture, particularly under acidic conditions.[6][7] This decomposition is central to its mode of action, as it releases the highly reactive and volatile biocide, methyl isothiocyanate (MITC).[2][8]

The following table summarizes the key quantitative properties of **Metam-sodium**:

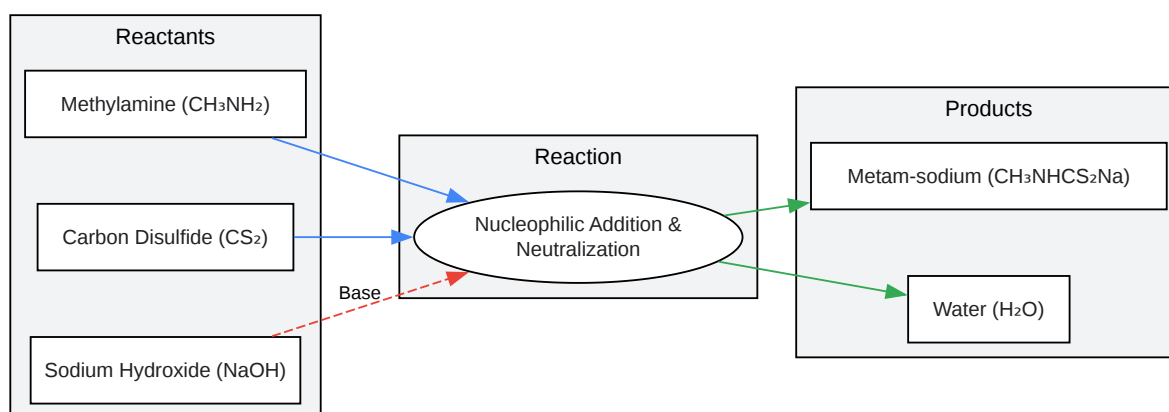
Property	Value	References
IUPAC Name	sodium N-methylcarbamodithioate	[6]
CAS Number	137-42-8	[6]
Molecular Formula	C ₂ H ₄ NNaS ₂	[1]
Molar Mass	129.18 g/mol	[6]
Appearance	White crystalline solid; typically a yellow to light yellow-green aqueous solution	[4][6]
Boiling Point	Decomposes before boiling; Commercial product: 110 °C	[4][9]
Melting Point	Decomposes without melting	[6]
Solubility in Water	722 g/L at 20 °C	[6]
Solubility in Organic Solvents	Moderately soluble in alcohol; < 5 g/L in acetone, ethanol, kerosene, xylene	[5][6]
Vapor Pressure	5.75 x 10 ⁻² Pa at 25 °C	[10]
logP (Octanol-Water Partition Coefficient)	-2.91	[1]
Flash Point	97 °C	[4]
Decomposition Temperature	150 °C	[4]

Synthesis of Metam-Sodium

The industrial synthesis of **Metam-sodium** is a well-established exothermic process involving the reaction of methylamine (CH₃NH₂) with carbon disulfide (CS₂) in the presence of a base, typically sodium hydroxide (NaOH).[1][11] This reaction forms the sodium salt of methyldithiocarbamic acid.[1]

Synthesis Pathway

The synthesis of **Metam-sodium** can be visualized as a two-step process. First, methylamine acts as a nucleophile, attacking the electrophilic carbon of carbon disulfide to form the N-methyldithiocarbamic acid intermediate. This intermediate is then deprotonated by sodium hydroxide to yield the stable **Metam-sodium** salt and water.



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Synthesis of **Metam-sodium** from its primary reactants.

Experimental Protocol: Laboratory-Scale Synthesis

The following protocol is a generalized procedure for the laboratory-scale synthesis of **Metam-sodium**, adapted from industrial production principles.^{[12][13]}

Materials and Equipment:

- Methylamine (40% aqueous solution)
- Carbon disulfide
- Sodium hydroxide (30% aqueous solution)

- Reaction vessel with stirring and cooling capabilities
- Dropping funnel
- Thermometer
- pH meter or pH indicator strips
- Rotary evaporator
- Crystallization dish
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, place the reaction vessel in a cooling bath (e.g., ice-water bath). Equip the vessel with a mechanical stirrer and a thermometer.
- **Initial Reaction:** Charge the reaction vessel with a specific weight part of carbon disulfide.
- **Addition of Methylamine:** Slowly add 1.0 to 1.2 weight parts of a 40% methylamine solution to the carbon disulfide while stirring vigorously. The reaction is exothermic; maintain the temperature between 10-30 °C by controlling the addition rate and the cooling bath.[\[13\]](#) This step should take approximately 2-3 hours to form the N-methyldithiocarbamic acid intermediate.[\[13\]](#)
- **Neutralization:** Once the initial reaction is complete, slowly add 2.0 to 2.2 weight parts of a 30% sodium hydroxide solution to the reaction mixture.[\[13\]](#) Continue stirring and monitor the pH, aiming for a final pH between 6 and 10.[\[13\]](#) Maintain the temperature between 35-60 °C during this neutralization step, which should take about 2 hours.[\[13\]](#)
- **Isolation and Purification:**
 - **Dehydration:** Concentrate the resulting solution by removing water under reduced pressure using a rotary evaporator.[\[13\]](#)

- Crystallization: Cool the concentrated solution to induce crystallization of **Metam-sodium**.
[12]
- Filtration: Collect the crystals by suction filtration and wash with a small amount of cold ethanol or another suitable solvent to remove impurities.
- Drying: Dry the purified crystals in a vacuum oven at a low temperature to obtain the final product.

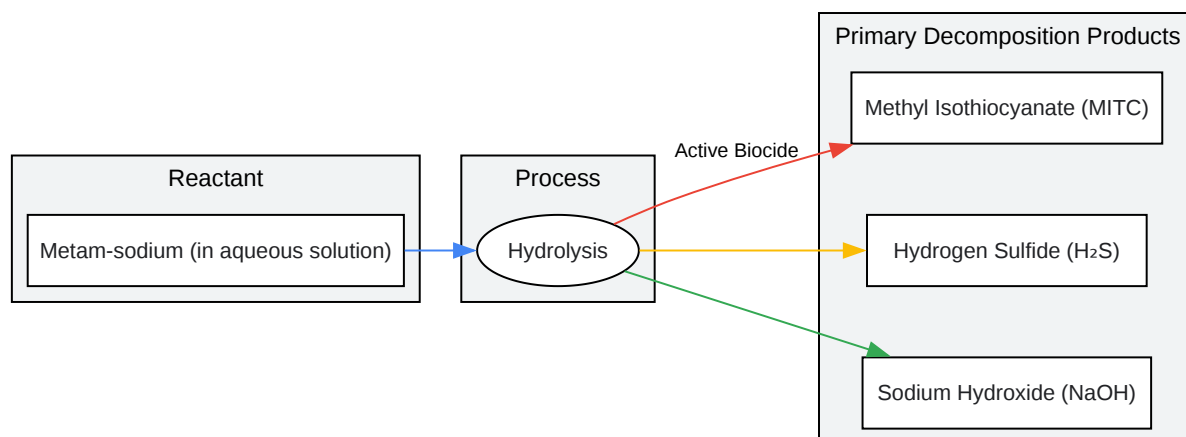
Safety Precautions: Carbon disulfide is highly flammable and toxic. Methylamine is a corrosive and flammable gas. Sodium hydroxide is corrosive. All procedures should be carried out in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.

Decomposition and Mode of Action

The biocidal activity of **Metam-sodium** is not due to the compound itself, but rather its primary decomposition product, methyl isothiocyanate (MITC). [2][8] Upon application to moist soil, **Metam-sodium** rapidly hydrolyzes to form MITC and hydrogen sulfide. [2]

Decomposition Pathway

The decomposition of **Metam-sodium** in an aqueous environment is a critical process for its function as a fumigant. The hydrolysis reaction leads to the formation of the volatile and highly reactive MITC.



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Decomposition of **Metam-sodium** to its active biocidal component.

MITC is a potent electrophile that reacts with nucleophilic groups, such as the sulfhydryl groups of amino acids in essential enzymes of target organisms.[14] This non-specific binding disrupts cellular respiration and other vital metabolic processes, leading to cell death.[14] This multi-site activity makes MITC effective against a broad range of soil-borne pathogens, nematodes, and weeds, and reduces the likelihood of resistance development.[2] Under acidic conditions, the decomposition of **Metam-sodium** can also produce carbon disulfide and methylamine.[6]

Conclusion

Metam-sodium serves as a crucial pro-biocide, whose efficacy is unlocked through its chemical transformation in the soil. A thorough understanding of its chemical properties, synthesis, and decomposition pathways is essential for its effective and safe application in agricultural and industrial settings. The information presented in this guide provides a solid foundation for researchers and scientists working with this important compound.

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References

- 1. Metam-sodium (Ref: N 869) [sitem.herts.ac.uk]
- 2. benchchem.com [benchchem.com]
- 3. 6. Methyl Isothiocyanate Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals: Volume 15 - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Metam Sodium® | Network Academic Resources of Pesticide [agr123.com]
- 5. Metam sodium | 137-42-8 [chemicalbook.com]
- 6. Metam-sodium | C₂H₄NNaS₂ | CID 5366415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. METAM SODIUM (COMPOUNDS, WEED, KILLING, LIQUID) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. ars.usda.gov [ars.usda.gov]
- 9. Metam sodium CAS#: 137-42-8 [amp.chemicalbook.com]
- 10. productcatalog.eastman.com [productcatalog.eastman.com]
- 11. Metam sodium - Wikipedia [en.wikipedia.org]
- 12. Sodium Methylthiocarbamate Dihydrate | RUO [benchchem.com]
- 13. CN102267931A - Metham production process - Google Patents [patents.google.com]
- 14. Mode of Action | Nemasol | Eastman [eastman.com]
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